

Application Notes and Protocols for the Quantification of Ruthenium Trinitrate

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Compound of Interest

Compound Name: *Ruthenium trinitrate*

Cat. No.: *B093012*

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Introduction

Ruthenium trinitrate, $\text{Ru}(\text{NO}_3)_3$, is a significant compound in various fields, including catalysis and as a precursor in the synthesis of other ruthenium compounds. In drug development, ruthenium complexes are explored for their potential as anticancer agents. Accurate quantification of **Ruthenium trinitrate** is crucial for quality control, reaction monitoring, and formulation development. This document provides detailed application notes and protocols for four common analytical techniques suitable for the determination of **Ruthenium trinitrate** concentration: Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) for ruthenium content, Ion Chromatography (IC) for nitrate content, UV-Visible Spectrophotometry, and Potentiometric Titration for assay determination.

Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) for Ruthenium Quantification

ICP-OES is a robust and sensitive technique for the determination of the elemental composition of a sample. It is highly suitable for accurately quantifying the ruthenium content in **Ruthenium trinitrate** samples.

Application Note

This method is ideal for determining the total ruthenium concentration in both raw materials and formulated products. The sample is first digested in an acidic matrix to ensure complete dissolution and to avoid interferences. The high temperature of the plasma atomizes and excites the ruthenium atoms, which then emit light at characteristic wavelengths. The intensity of the emitted light is directly proportional to the concentration of ruthenium in the sample.

Experimental Protocol

- Sample Preparation:
 1. Accurately weigh approximately 100 mg of the **Ruthenium trinitrate** sample into a 50 mL volumetric flask.
 2. Add 10 mL of aqua regia (a mixture of nitric acid and hydrochloric acid in a 1:3 molar ratio) to dissolve the sample.
 3. Gently heat the solution on a hot plate in a fume hood until the sample is completely dissolved.
 4. Allow the solution to cool to room temperature.
 5. Dilute the solution to the 50 mL mark with deionized water.
 6. Prepare a series of calibration standards (e.g., 0.1, 1, 5, 10, 25 ppm) of Ruthenium from a certified reference material in a matrix matching the sample (dilute aqua regia).
 7. Prepare a blank solution containing only the dilute aqua regia.
- Instrumental Analysis:
 - Instrument: Inductively Coupled Plasma-Optical Emission Spectrometer.
 - RF Power: 1300 W
 - Plasma Gas Flow: 15 L/min
 - Auxiliary Gas Flow: 0.5 L/min

- Nebulizer Gas Flow: 0.8 L/min
- Sample Uptake Rate: 1.5 mL/min
- Wavelengths for Ruthenium: 240.272 nm, 267.876 nm (select the most sensitive and interference-free line for your instrument).
- Integration Time: 3 seconds
- Replicates: 3
- Analysis Procedure:
 1. Aspirate the blank solution to establish the baseline.
 2. Aspirate the calibration standards in increasing order of concentration to generate a calibration curve.
 3. Aspirate the prepared sample solution.
 4. The instrument software will automatically calculate the ruthenium concentration in the sample solution based on the calibration curve.
- Calculation:
 - Calculate the percentage of Ruthenium in the original sample using the following formula:

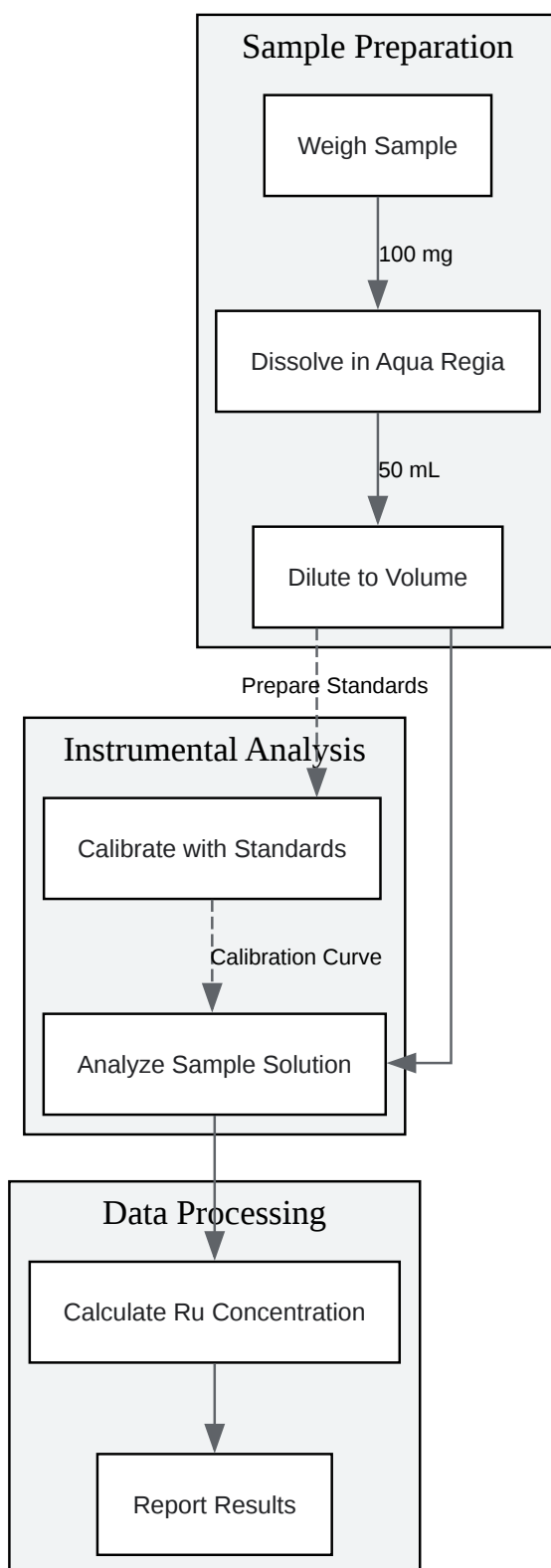
Where:

 - C = Concentration of Ruthenium in the measured solution (ppm or mg/L)
 - V = Final volume of the prepared sample solution (mL)
 - D = Dilution factor (if any)
 - W = Weight of the original sample (mg)

Quantitative Data Summary

Parameter	Typical Performance
Limit of Detection (LOD)	0.01 mg/L[1]
Limit of Quantification (LOQ)	0.03 mg/L
Linearity (R ²)	> 0.999
Precision (RSD)	< 2%[1]
Accuracy (Recovery)	95 - 105%

Experimental Workflow Diagram



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Caption: Workflow for Ruthenium quantification by ICP-OES.

Ion Chromatography (IC) for Nitrate Quantification

Ion Chromatography is a powerful technique for the separation and quantification of ionic species. It is the method of choice for determining the nitrate content in **Ruthenium trinitrate**.

Application Note

This protocol describes the determination of nitrate in a **Ruthenium trinitrate** sample using an anion-exchange column and a conductivity detector. The separation is based on the affinity of the nitrate ions for the stationary phase. The concentration of nitrate is determined by comparing the peak area of the sample to that of known standards. Due to the high concentration of the ruthenium cation, appropriate dilution is necessary to avoid column overloading and matrix effects.

Experimental Protocol

- Sample Preparation:
 1. Accurately weigh approximately 100 mg of the **Ruthenium trinitrate** sample into a 100 mL volumetric flask.
 2. Dissolve the sample in and dilute to the mark with deionized water.
 3. Perform a further 1:100 dilution by taking 1 mL of the stock solution and diluting it to 100 mL with deionized water in a separate volumetric flask. The final solution will be used for injection.
 4. Prepare a series of nitrate calibration standards (e.g., 0.1, 0.5, 1, 5, 10 ppm) from a certified sodium nitrate or potassium nitrate salt.
 5. Prepare a deionized water blank.
- Instrumental Analysis:
 - Instrument: Ion Chromatograph with a conductivity detector.
 - Column: Anion-exchange column suitable for nitrate analysis (e.g., Dionex IonPac™ AS14A).

- Eluent: 8.0 mM Sodium Carbonate / 1.0 mM Sodium Bicarbonate.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Detector: Suppressed conductivity.
- Run Time: Approximately 15 minutes.
- Analysis Procedure:
 1. Equilibrate the column with the eluent until a stable baseline is achieved.
 2. Inject the deionized water blank to confirm the absence of contamination.
 3. Inject the calibration standards in increasing order of concentration to generate a calibration curve.
 4. Inject the prepared sample solution.
 5. The instrument software will identify and integrate the nitrate peak and calculate the concentration based on the calibration curve.
- Calculation:
 - Calculate the percentage of nitrate in the original sample using the following formula:

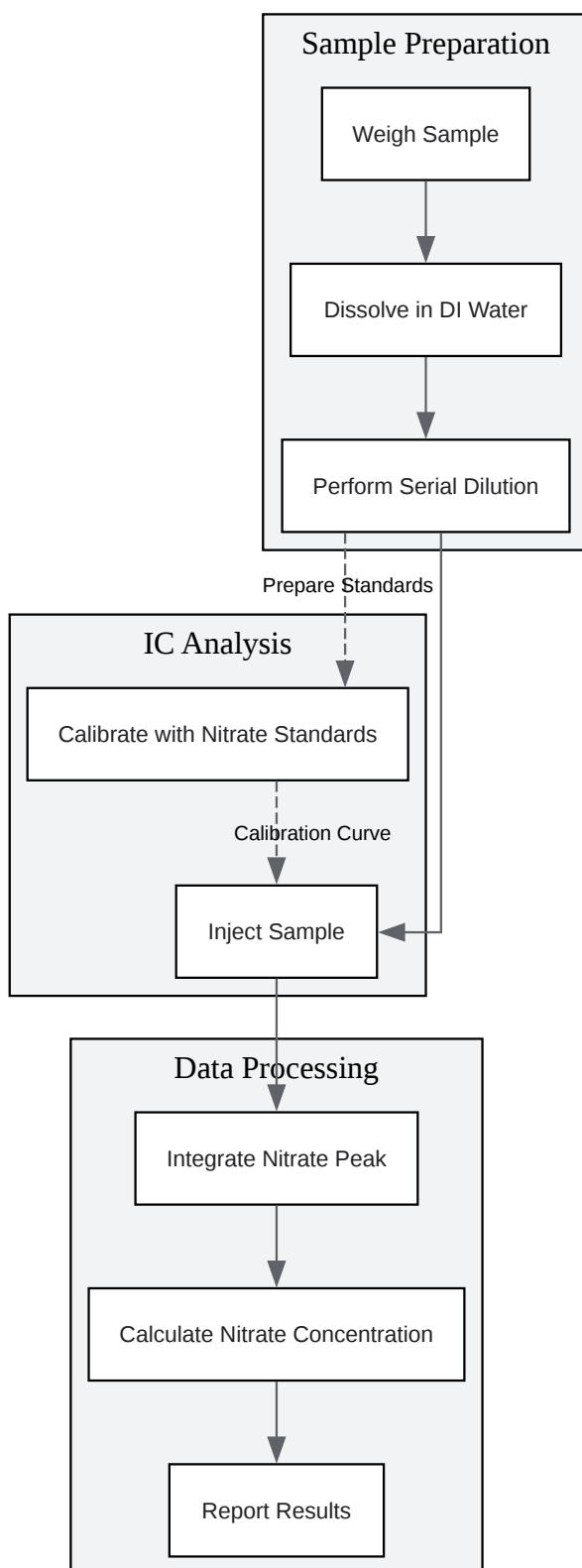
Where:

 - C = Concentration of nitrate in the measured solution (ppm or mg/L)
 - V_{total} = Total final volume of the diluted sample (mL)
 - D = Overall dilution factor
 - W = Weight of the original sample (mg)

Quantitative Data Summary

Parameter	Typical Performance
Limit of Detection (LOD)	0.01 mg/L
Limit of Quantification (LOQ)	0.05 mg/L
Linearity (R^2)	> 0.999
Precision (RSD)	< 3%
Accuracy (Recovery)	97 - 103%

Experimental Workflow Diagram



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Caption: Workflow for Nitrate quantification by Ion Chromatography.

UV-Visible Spectrophotometry

UV-Visible spectrophotometry can be a simple and rapid method for the quantification of **Ruthenium trinitrate**, particularly for routine analysis where high precision is not the primary requirement. This method relies on the colored nature of the **Ruthenium trinitrate** solution or the formation of a colored complex.

Application Note

This protocol describes a colorimetric method for the determination of ruthenium. Ruthenium (III) forms a colored complex with a suitable chromogenic agent, such as 1,10-phenanthroline, which can be measured spectrophotometrically. The intensity of the color is proportional to the ruthenium concentration. This method is cost-effective but may be subject to interferences from other metal ions if present in the sample matrix.

Experimental Protocol

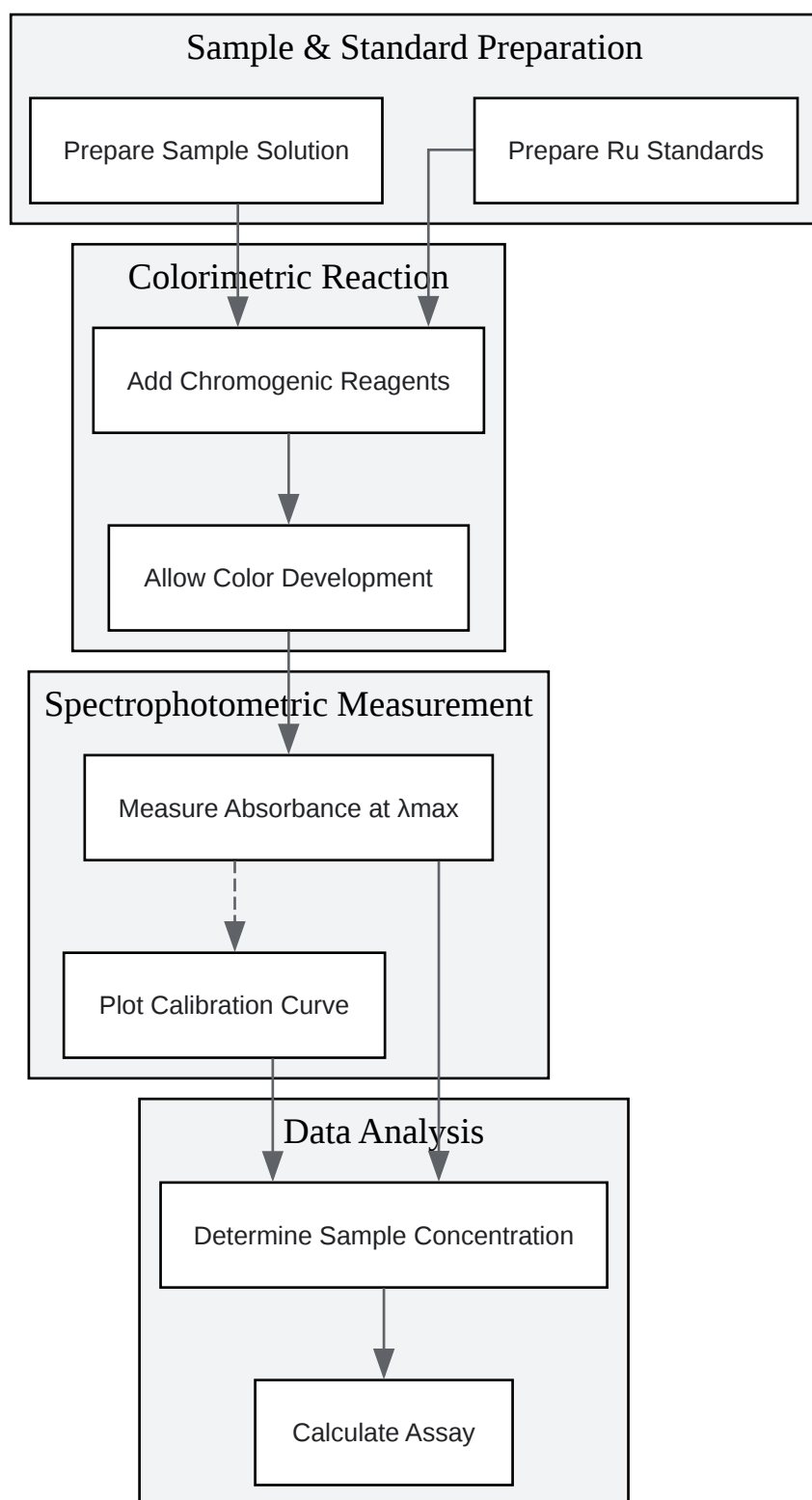
- Sample and Reagent Preparation:
 1. Ruthenium Stock Solution: Accurately weigh and dissolve a known amount of **Ruthenium trinitrate** in dilute nitric acid to prepare a stock solution of known ruthenium concentration.
 2. Chromogenic Reagent: Prepare a 0.1% (w/v) solution of 1,10-phenanthroline in ethanol.
 3. Hydroxylamine Hydrochloride Solution: Prepare a 10% (w/v) aqueous solution. This is used to reduce any Ru(IV) to Ru(III).
 4. Buffer Solution: Prepare a sodium acetate-acetic acid buffer solution of pH 5.
 5. Sample Preparation: Accurately weigh a sample of **Ruthenium trinitrate**, dissolve it in dilute nitric acid, and dilute to a known volume to bring the ruthenium concentration within the linear range of the calibration curve.
- Color Development and Measurement:
 1. Pipette a series of aliquots of the standard ruthenium solution into 25 mL volumetric flasks to prepare calibration standards (e.g., 1, 2, 5, 10, 15 ppm).

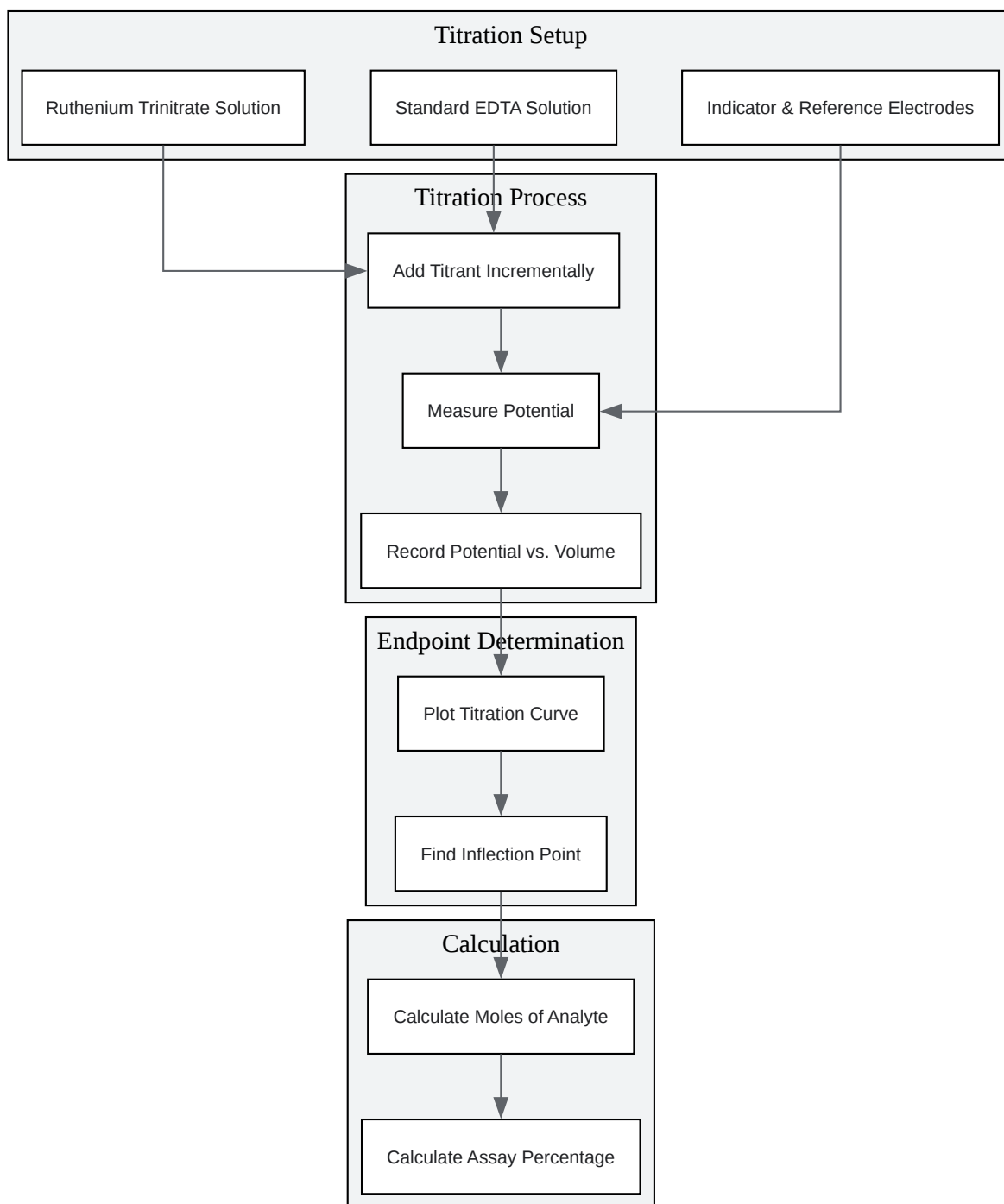
2. To each flask, and to a flask containing the prepared sample aliquot, add 1 mL of hydroxylamine hydrochloride solution and 2 mL of the 1,10-phenanthroline solution.
 3. Add 5 mL of the acetate buffer solution to each flask and dilute to the mark with deionized water.
 4. Allow the color to develop for 30 minutes.
 5. Measure the absorbance of each solution at the wavelength of maximum absorbance (λ_{max}), which should be determined by scanning the spectrum of one of the standard solutions (typically around 448 nm for the Ru-phenanthroline complex). Use a reagent blank to zero the spectrophotometer.
- Calculation:
 - Plot a calibration curve of absorbance versus ruthenium concentration for the standards.
 - Determine the concentration of ruthenium in the sample solution from the calibration curve.
 - Calculate the percentage of Ruthenium in the original sample.

Quantitative Data Summary

Parameter	Typical Performance
Limit of Detection (LOD)	0.1 mg/L
Limit of Quantification (LOQ)	0.3 mg/L
Linearity (R^2)	> 0.995
Precision (RSD)	< 5%
Accuracy (Recovery)	90 - 110%

Experimental Workflow Diagram





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References

- 1. researchgate.net [researchgate.net]
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